

# Introduction: The Significance of a Versatile Heterocyclic Building Block

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## Compound of Interest

Compound Name: Ethyl 3-bromothiophene-2-glyoxylate

CAS No.: 70596-02-0

Cat. No.: B1316966

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**Ethyl 3-bromothiophene-2-glyoxylate** is a bifunctional heterocyclic compound featuring a thiophene core, a reactive bromine atom, and an  $\alpha$ -ketoester moiety. The thiophene ring is a privileged scaffold in medicinal chemistry, present in numerous approved drugs and clinical candidates due to its ability to act as a bioisostere of a phenyl ring while offering unique metabolic profiles and interaction capabilities.[1][2][3] The glyoxylate functional group, in particular, serves as a versatile synthetic handle for constructing more complex molecular architectures, making this compound a valuable starting material in drug discovery campaigns. [4]

For professionals in pharmaceutical development, the precise characterization of physical properties such as boiling point and density is not a mere academic exercise. These parameters are fundamental to process development, ensuring reproducibility, safety, and quality. Accurate density values are critical for converting mass to volume for stoichiometric calculations in multi-kilogram scale-ups, while the boiling point is a crucial parameter for designing purification protocols like vacuum distillation and for assessing the thermal stability of the compound.

This guide provides a comprehensive overview of the known and estimated physicochemical properties of **Ethyl 3-Bromothiophene-2-Glyoxylate**, along with detailed, field-proven methodologies for their experimental determination.

## Section 1: Physicochemical Property Profile

As of the date of this document, specific experimentally-derived data for the boiling point and density of **ethyl 3-bromothiophene-2-glyoxylate** are not widely available in public chemical databases. This is common for specialized research chemicals. However, we can establish a reliable estimate by analyzing structurally related compounds.

The primary structural analogues are Ethyl 3-bromothiophene-2-carboxylate (lacking the  $\alpha$ -keto group) and Ethyl thiophene-2-glyoxylate (lacking the 3-bromo substituent).

Property	Ethyl 3-bromothiophene-2-glyoxylate (Target)	Ethyl 3-bromothiophene-2-carboxylate (Analogue 1)	Ethyl thiophene-2-glyoxylate (Analogue 2)
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrO <sub>3</sub> S	C <sub>7</sub> H <sub>7</sub> BrO <sub>2</sub> S	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub> S
Molecular Weight	251.10 g/mol	235.10 g/mol [5]	184.21 g/mol
Boiling Point	Est. >260 °C (atm)	~258 °C (Predicted Average)[6]	102-110 °C @ 0.8 mmHg
Density	Est. >1.55 g/cm <sup>3</sup>	~1.53 g/cm <sup>3</sup> (Predicted Average)[6]	1.25 g/cm <sup>3</sup>

Expert Analysis: The addition of the  $\alpha$ -keto group in the target molecule compared to Analogue 1 introduces an additional polar center, which will significantly increase dipole-dipole interactions and, consequently, elevate both the boiling point and density. The bromine atom in the target molecule, when compared to Analogue 2, substantially increases the molecular weight and polarizability, leading to stronger van der Waals forces and a much higher boiling point and density. Therefore, the experimental values for **Ethyl 3-Bromothiophene-2-Glyoxylate** are expected to be higher than those of both analogues.

## Section 2: Experimental Determination of Boiling Point

Given the anticipated high boiling point (>250 °C), decomposition is a potential risk when attempting to measure at atmospheric pressure. The recommended approach for a valuable research compound is a micro-scale technique, which minimizes sample usage and thermal stress.

## Theoretical Basis

A liquid boils when its vapor pressure equals the surrounding atmospheric pressure.[7] Factors that increase intermolecular forces—such as increased molecular weight, reduced branching, and greater polarity—will raise a compound's boiling point because more energy is required to overcome these forces and enter the gas phase.[8]

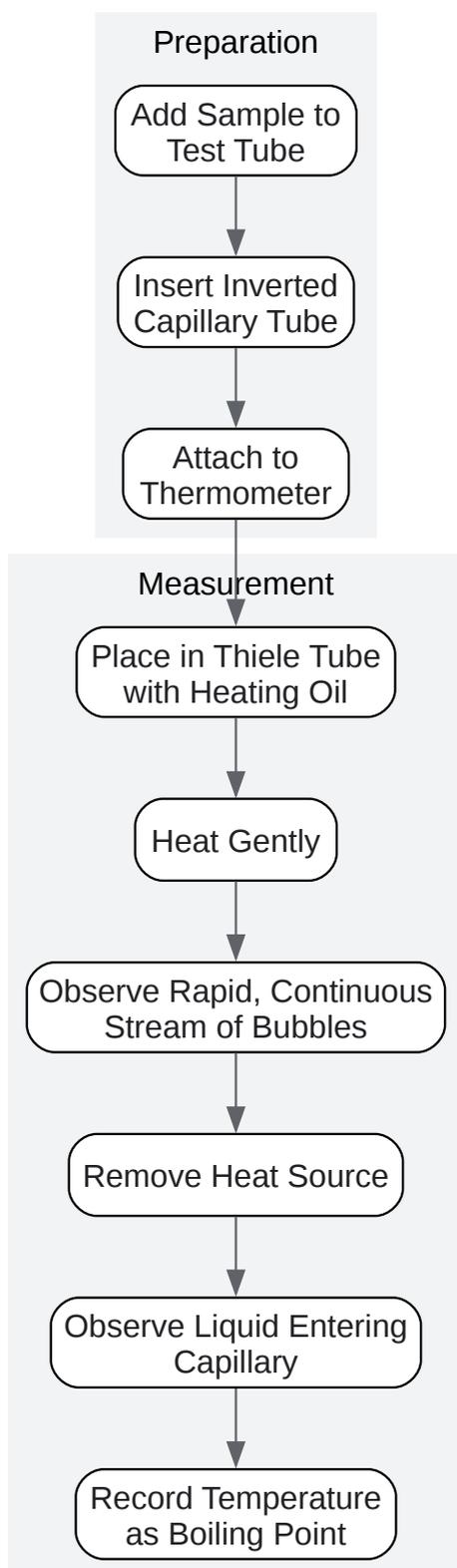
## Recommended Methodology: Micro-Scale Determination (Thiele Tube Method)

This method is the gold standard for determining the boiling point of small quantities of liquid (less than 0.5 mL).[9]

Protocol:

- **Sample Preparation:** Add approximately 0.2-0.3 mL of **ethyl 3-bromothiophene-2-glyoxylate** into a small diameter test tube (e.g., a 75x10 mm tube).
- **Capillary Insertion:** Take a standard melting point capillary tube and seal one end in a flame. Place the capillary tube into the test tube with the open end down.
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band or wire, ensuring the bottom of the test tube is aligned with the thermometer's bulb.
- **Heating:** Clamp the assembly in a Thiele tube filled with a high-boiling heat transfer fluid (e.g., mineral oil or silicone oil) so that the heat transfer fluid level is above the top of the sample but below the opening of the test tube.
- **Observation (Heating Phase):** Gently heat the side arm of the Thiele tube. As the temperature rises, air trapped in the capillary will expand and exit as a slow stream of bubbles.

- Reaching the Boiling Point: Continue to heat slowly until a rapid and continuous stream of bubbles emerges from the capillary tip. This indicates that the air has been replaced by the compound's vapor and the sample's vapor pressure is overcoming the external pressure.
- Observation (Cooling Phase): Remove the heat source and allow the apparatus to cool slowly. The rate of bubbling will decrease.
- Recording the Boiling Point: The precise moment the bubbling stops and the liquid just begins to be drawn back into the capillary tube is the boiling point. At this instant, the vapor pressure inside the capillary equals the external atmospheric pressure. Record this temperature.[9]



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Caption: Workflow for micro-scale boiling point determination.

## Section 3: Experimental Determination of Density

Density ( $\rho$ ) is a fundamental physical property defined as the mass of a substance per unit volume.[10] For high-purity liquid reagents used in drug synthesis, it is an essential specification for quality control and for accurate dispensing.

### Theoretical Basis

The density of a liquid is dependent on temperature; for most organic liquids, density decreases as temperature increases due to volume expansion.[10] Therefore, it is critical to record the temperature at which the density is measured. The method described here relies on accurately measuring the mass of a precisely known volume of liquid.

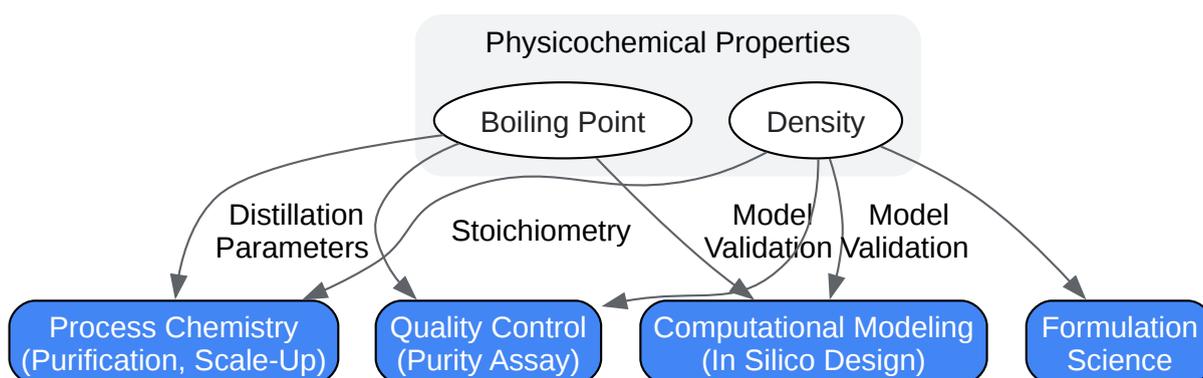
### Recommended Methodology: Volumetric Flask / Pycnometer Method

This gravimetric method is highly accurate and requires only a calibrated volumetric flask (or a pycnometer for higher precision) and an analytical balance.

Protocol:

- **Select and Clean Glassware:** Choose a Class A volumetric flask of appropriate size (e.g., 1.00 mL or 5.00 mL). Clean the flask thoroughly with a suitable solvent (e.g., acetone) and dry it completely.
- **Tare Mass:** Carefully weigh the empty, dry volumetric flask with its stopper on an analytical balance. Record this mass as  $m_1$ .
- **Sample Filling:** Using a pipette, carefully fill the flask with **ethyl 3-bromothiophene-2-glyoxylate** until the bottom of the meniscus is precisely on the calibration mark.
- **Equilibration & Weighing:** Stopper the flask and allow it to sit for 5-10 minutes to ensure it is at thermal equilibrium with the room. Record the ambient temperature. Weigh the filled flask and record the mass as  $m_2$ .
- **Calculation:**

- Mass of the liquid ( $m_{\text{liquid}}$ ) =  $m_2 - m_1$
- Volume of the liquid ( $V_{\text{liquid}}$ ) = Calibrated volume of the flask (e.g., 1.000 mL)
- Density ( $\rho$ ) =  $m_{\text{liquid}} / V_{\text{liquid}}$
- Validation: For self-validation, perform the measurement in triplicate to ensure precision. The standard deviation of the measurements should be acceptably low.



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Caption: The role of physical properties in the drug discovery workflow.

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